

Essential Safety and Logistical Information for Handling 1,2-Dibromocyclooctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dibromocyclooctane

Cat. No.: B11955411

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For Researchers, Scientists, and Drug Development Professionals


This document provides immediate, essential safety protocols and logistical plans for handling **1,2-Dibromocyclooctane**. The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and ensuring regulatory compliance. Information from analogous compounds, such as 1,2-dibromocyclohexane, has been utilized where specific data for **1,2-Dibromocyclooctane** is not available.

Hazard Identification and Classification

1,2-Dibromocyclooctane is a halogenated hydrocarbon. While a comprehensive Safety Data Sheet (SDS) is not readily available, based on data for similar compounds, it should be handled with care. The Globally Harmonized System (GHS) classification for analogous compounds suggests the following potential hazards:

- Acute Toxicity (Oral): Harmful if swallowed.
- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

GHS Pictograms for Analogous Compounds:

 alt text

Signal Word: WARNING

Physical and Chemical Properties

A summary of the known physical and chemical properties of **1,2-Dibromocyclooctane** is provided below.

Property	Value
Molecular Formula	C ₈ H ₁₄ Br ₂
Molecular Weight	270.00 g/mol
Boiling Point	261.8°C at 760 mmHg
Density	1.582 g/cm ³
Flash Point	125°C
Vapor Pressure	0.0184 mmHg at 25°C

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1,2-Dibromocyclooctane** to minimize exposure.

Protection Type	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or a face shield are required.
Hand Protection	Chemical-resistant gloves are essential. While specific breakthrough times for 1,2-Dibromocyclooctane are not available, nitrile gloves provide good short-term protection against a range of chemicals. ^[1] For prolonged contact with halogenated hydrocarbons, consider using more resistant materials like Viton™ or Silver Shield® gloves. Always inspect gloves for integrity before use.
Body Protection	A flame-resistant laboratory coat must be worn and kept buttoned. Long pants and closed-toe shoes are also required. ^[1] For larger quantities or in case of a spill, a chemical-resistant apron or suit may be necessary.
Respiratory Protection	All work with 1,2-Dibromocyclooctane should be conducted in a certified chemical fume hood. ^[1] If the potential for inhalation of vapors or mists exists and a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Always handle **1,2-Dibromocyclooctane** in a well-ventilated area, preferably within a certified chemical fume hood.^[1]
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.

2. Safe Handling and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][2]
- Keep the container tightly closed when not in use.[2]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe vapors or mists.[2]
- Wash hands thoroughly after handling.[2]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[4]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3]

Disposal Plan

Proper disposal of **1,2-Dibromocyclooctane** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- **Chemical Waste:** All unused **1,2-Dibromocyclooctane** and solutions containing it must be collected as halogenated organic hazardous waste.
- **Contaminated Materials:** Any materials that have come into contact with **1,2-Dibromocyclooctane**, such as gloves, pipette tips, and absorbent pads, must also be disposed of as hazardous waste.^[1]
- **Containers:** Use a designated, properly labeled, and sealed container that is compatible with the chemical for waste collection. Do not mix with other waste streams.^[1]

2. Decontamination:

- **Equipment:** Decontaminate all non-disposable laboratory equipment after use by washing with an appropriate solvent (e.g., ethanol or acetone), followed by a thorough cleaning with soap and water.
- **Work Surfaces:** Clean and decontaminate all work surfaces within the fume hood after each use.

3. Final Disposal:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor.
- **Prohibition:** Never dispose of **1,2-Dibromocyclooctane** or contaminated materials in the standard trash or down the drain.

Spill Management

- **Small Spills:** In a fume hood, absorb the spill with an inert material such as vermiculite, sand, or a commercial sorbent pad. Collect the contaminated material into a designated hazardous

waste container.

- Large Spills: Evacuate the area immediately. Notify your institution's EHS department and follow their emergency procedures.

Workflow for Handling and Disposal of 1,2-Dibromocyclooctane

Caption: Workflow for the safe handling and disposal of **1,2-Dibromocyclooctane**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 1,2-Dibromocyclooctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11955411#personal-protective-equipment-for-handling-1-2-dibromocyclooctane]

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